

Futoenone: A Technical Overview of a Neolignan with Unexplored Potential

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Compound of Interest

Compound Name: Futoenone

Cat. No.: B021036

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Introduction

Futoenone is a naturally occurring neolignan, a class of secondary metabolites found in various plant species. First isolated from *Piper futokadsura*, it has also been identified in other plants such as *Magnolia sprengeri* and *Piper wallichii*.^[1] Despite its discovery and structural elucidation, a comprehensive body of research detailing its physical, chemical, and biological properties remains notably sparse in publicly accessible scientific literature. This guide aims to consolidate the available information on **Futoenone** and highlight the significant gaps in our current understanding, thereby pointing to potential avenues for future research.

Physical and Chemical Properties

The fundamental physicochemical properties of **Futoenone** have been primarily determined through computational methods and initial isolation studies. A summary of these properties is presented below.

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₀ O ₅	[1]
Molecular Weight	340.4 g/mol	[1]
IUPAC Name	(1S,8S,10S,11R)-10-(1,3-benzodioxol-5-yl)-3-methoxy-11-methyl-7-oxatricyclo[6.3.1.0 ^{1,6}]dodeca-2,5-dien-4-one	[1]
CAS Number	19913-01-0	[1]
Appearance	Crystalline solid	
Melting Point	197 °C	
Boiling Point	Not available	
Solubility	Not available	

Note: While a melting point has been reported, data on boiling point and solubility in common laboratory solvents are not readily available in the reviewed literature.

Spectral and Characterization Data

A thorough search of scientific databases did not yield publicly available experimental spectral data for **Futoenone**, including ¹H-NMR, ¹³C-NMR, Infrared (IR), and Mass Spectrometry (MS) data. This absence of foundational characterization data presents a significant hurdle for researchers seeking to synthesize, identify, or quantify this compound.

Experimental Protocols

Isolation

Detailed, step-by-step experimental protocols for the isolation of **Futoenone** from its natural sources are not extensively described in the available literature. General methods for the isolation of neolignans from Piper species typically involve extraction with organic solvents (e.g., methanol, ethanol, or chloroform), followed by chromatographic separation techniques

such as column chromatography over silica gel and subsequent purification by high-performance liquid chromatography (HPLC).

Synthesis

The total synthesis of **Futoenone** has been reported, confirming its complex spiro-dienone structure. However, a detailed, readily accessible experimental protocol for its complete synthesis is not available in the public domain. The synthesis would likely involve multiple steps, including the construction of the intricate tricyclic ring system.

Biological Activity and Signaling Pathways

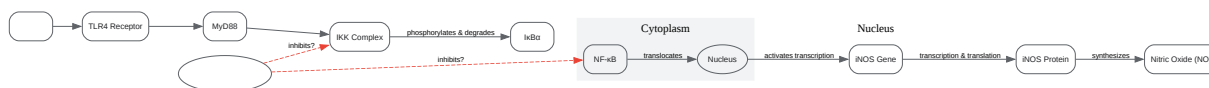
Currently, there is a significant lack of direct research into the biological activities of **Futoenone**. However, studies on other neolignans isolated from *Piper futokadsura* and related species provide some indication of its potential pharmacological effects.

Potential Anti-inflammatory Activity

Research has shown that several neolignans isolated from *Piper futokadsura* exhibit anti-inflammatory properties by inhibiting the production of nitric oxide (NO) in lipopolysaccharide (LPS)-stimulated murine macrophage-like RAW 264.7 cells. While **Futoenone** was not explicitly tested in these studies, its structural similarity to other active neolignans suggests that it may possess similar anti-inflammatory potential.

Hypothetical Signaling Pathway: Inhibition of Nitric Oxide Production

Inflammatory stimuli, such as bacterial lipopolysaccharide (LPS), can activate signaling cascades in immune cells like macrophages, leading to the production of pro-inflammatory mediators, including nitric oxide (NO). This process is primarily mediated by the activation of transcription factors such as Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinases (MAPKs), which in turn induce the expression of the inducible nitric oxide synthase (iNOS) enzyme. Based on the activity of related compounds, a hypothetical mechanism for **Futoenone**'s potential anti-inflammatory action could involve the inhibition of this pathway.



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Caption: Hypothetical inhibition of the NF-κB pathway by **Futoenone**.



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Caption: Hypothetical modulation of the MAPK signaling pathway by **Futoenone**.

It is crucial to emphasize that these diagrams represent hypothetical mechanisms of action based on the known activities of structurally related compounds and general inflammatory signaling pathways. There is currently no direct experimental evidence to support the interaction of **Futoenone** with these specific pathways.

Cytotoxic Activity

No studies investigating the cytotoxic or anti-cancer properties of **Futoenone** have been found in the reviewed literature. This represents a significant area for potential future investigation, given that many other neolignans have demonstrated cytotoxic effects against various cancer cell lines.

Conclusion and Future Directions

Futoenone remains a largely uncharacterized natural product. While its basic chemical identity has been established, there is a profound lack of publicly available data regarding its detailed physical properties, spectral characteristics, and, most importantly, its biological activities. The anti-inflammatory potential, suggested by the activity of co-occurring neolignans, presents a compelling avenue for future research.

To unlock the potential of **Futoenone** for drug discovery and development, the following research is imperative:

- **Comprehensive Characterization:** Detailed spectroscopic analysis (^1H -NMR, ^{13}C -NMR, IR, MS) is essential for unambiguous identification and quality control.
- **Physicochemical Profiling:** Determination of key properties such as solubility in various solvents and logP is crucial for formulation and further biological testing.
- **Biological Screening:** A broad-based screening of **Futoenone** for various biological activities, including anti-inflammatory, cytotoxic, antimicrobial, and antiviral effects, is warranted.
- **Mechanism of Action Studies:** Should biological activity be confirmed, subsequent studies to elucidate the underlying molecular mechanisms and identify specific cellular targets and signaling pathways will be necessary.

The information presented in this guide underscores that **Futoenone** is a molecule with a well-defined structure but a largely unknown biological profile. For researchers in natural product chemistry and drug discovery, **Futoenone** represents an intriguing yet challenging opportunity for novel therapeutic development.

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References

- 1. 9H-Fluoren-9-one [webbook.nist.gov]

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